

Application Note: High-Performance Ethoxylation of Nonylphenol Formaldehyde Resins

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Compound of Interest

Compound Name: Nonylphenol formaldehyde

CAS No.: 155575-92-1

Cat. No.: B8581597

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Abstract

This application note details the protocol for the synthesis and subsequent ethoxylation of **nonylphenol formaldehyde** resins (novolacs). These polymeric surfactants are critical in the formulation of crude oil demulsifiers, dispersants, and solubilizing agents for hydrophobic drug delivery systems. Unlike simple nonylphenol ethoxylates (NPEs), the resinous backbone provides superior steric stabilization and interfacial activity. This guide emphasizes the base-catalyzed oxyalkylation mechanism, safety protocols for handling ethylene oxide (EO), and critical process controls to tune the Hydrophilic-Lipophilic Balance (HLB).

Scientific Principles & Reaction Mechanism[1] The Chemistry

The synthesis occurs in two distinct phases involving a catalyst switch:[1]

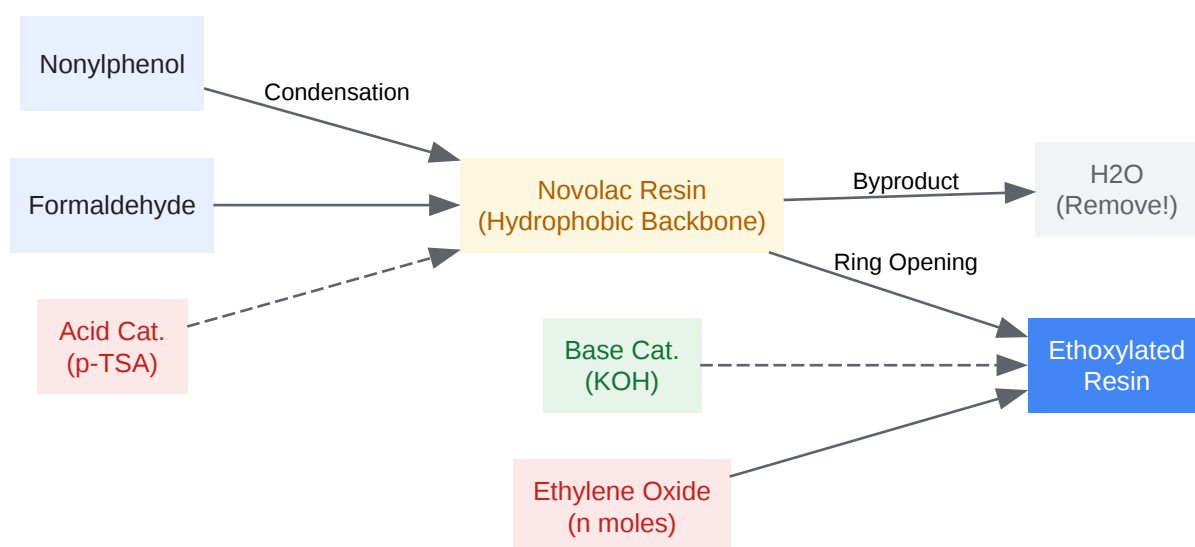
- **Condensation (Acid-Catalyzed):** Nonylphenol reacts with formaldehyde (source: paraformaldehyde) under acidic conditions (e.g., p-TSA) to form a methylene-bridged

novolac resin.

- **Ethoxylation (Base-Catalyzed):** The resin is neutralized, and a basic catalyst (KOH) is introduced. The phenolic hydroxyl groups are deprotonated to form phenoxide ions, which attack the oxirane ring of ethylene oxide, propagating the polyether chain.

Critical Mechanistic Insight: Water must be rigorously removed prior to EO addition. Presence of moisture initiates a competing reaction where EO reacts with water to form Polyethylene Glycol (PEG) homopolymers, which act as contaminants rather than surface-active agents.

Reaction Pathway Diagram



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Figure 1: Sequential synthesis pathway from monomer condensation to polymeric ethoxylation.

Safety Pre-requisites (Critical)

WARNING: Ethylene Oxide (EO) is a potent carcinogen, mutagen, and extremely flammable gas. It has a wide explosive limit (3% to 100% in air).

- **Engineering Controls:** All ethoxylation must occur in a rated high-pressure reactor (Parr or Buchi autoclave) located inside a blast-proof bay or Class I, Div 1 fume hood.
- **Inertization:** The reactor headspace must be purged with Nitrogen (

) to

ppm

prior to EO introduction.

- Scrubbing: Vent lines must be connected to an acid scrubber (sulfuric acid trap) to neutralize residual EO before release to the atmosphere.

Materials & Equipment

Component	Grade/Spec	Function
Nonylphenol	99% purity, branched	Hydrophobic monomer
Paraformaldehyde	91-95% prills	Linker source
p-Toluene Sulfonic Acid (p-TSA)	ACS Reagent	Condensation catalyst
Potassium Hydroxide (KOH)	45% aq. solution or pellets	Ethoxylation catalyst
Ethylene Oxide (EO)	99.9% (Lecture bottle or cylinder)	Hydrophilic chain extender
Xylene/Solvent 100	Industrial Grade	Azeotropic water removal

Equipment:

- High-pressure stirred reactor (Stainless Steel 316).
- Vacuum pump (capable of mmHg).
- Mass flow controller for EO feed.
- Heating/Cooling circulator (Oil bath).

Experimental Protocol

Phase 1: Resin Synthesis (The Backbone)

Note: If purchasing commercial novolac resin, skip to Phase 2.

- Charge: Load Nonylphenol (1.0 mol equiv) and p-TSA (0.5 wt% of phenol) into the reactor.
- Heat: Raise temperature to 90°C under agitation (300 RPM).
- Addition: Slowly add Paraformaldehyde (0.8 - 0.9 mol equiv) over 1 hour. Exothermic reaction - monitor temperature.
- Reflux: Heat to 105-110°C and reflux for 2-3 hours to ensure oligomerization.
- Dehydration: Raise temperature to 140°C. Apply vacuum or use a xylene azeotrope to strip the water of reaction. Target water content: < 0.1%.

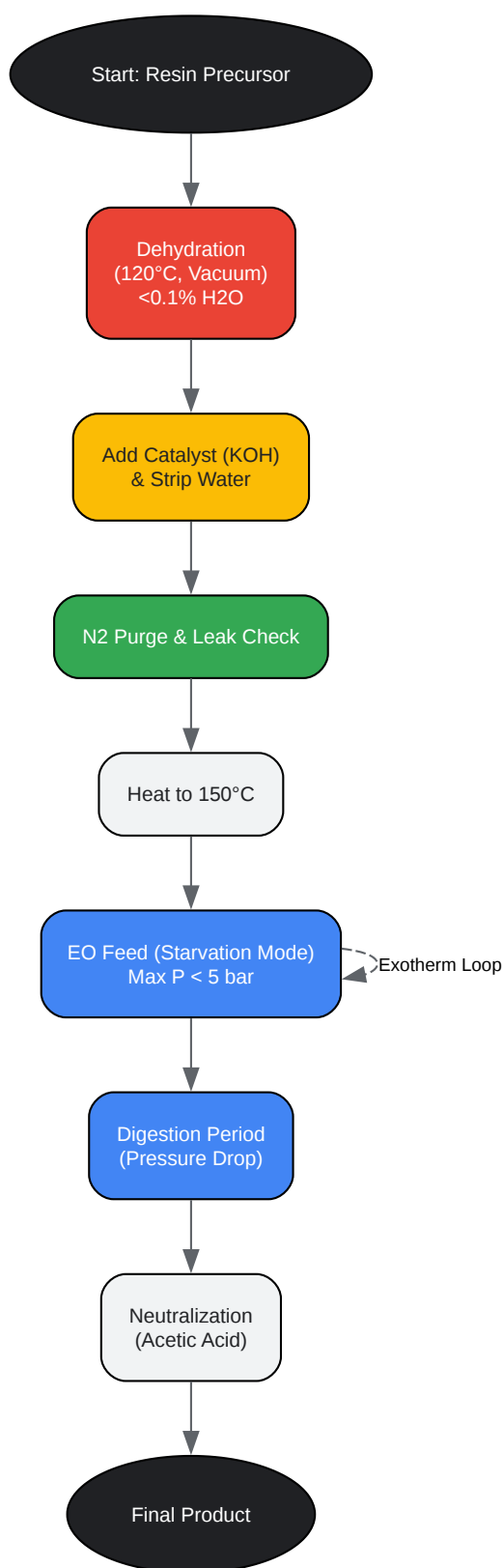
Phase 2: Catalysis & Ethoxylation (The Functionalization)

This phase requires the "Starvation Feed" method to control safety and polydispersity.

- Catalyst Loading: Cool resin to 90°C. Charge KOH (0.2 - 0.5 wt% of final product target weight).
- Secondary Dehydration (Crucial): If using aqueous KOH, you must strip the water again. Heat to 120°C under vacuum (-0.9 bar) with sparge for 1 hour.
 - Validation: The reactor pressure should hold steady under vacuum when isolated (leak check).
- Inertization: Break vacuum with to 1-2 bar positive pressure. Purge 3 times.
- Reaction Conditions: Heat reactor to 140°C - 160°C. Increase stirring to maximum stable rate (high shear improves gas-liquid mass transfer).
- EO Addition (Starvation Feed):

- Set reactor pressure limit to max 5 bar (75 psi).
- Feed EO slowly. The reaction is instantaneous at this temperature; pressure should remain relatively constant (2-4 bar) as EO is consumed.
- Exotherm Control: If temperature spikes $>170^{\circ}\text{C}$, stop EO feed immediately and apply cooling.
- Digestion: Once the calculated mass of EO is added, stop the feed. Maintain temperature at 150°C .
 - End Point: The pressure will drop as residual EO is consumed. When pressure stabilizes (plateaus) for 30 minutes, the reaction is complete.
- Neutralization: Cool to 80°C . Degas residual EO (to scrubber). Neutralize the basic catalyst with Acetic Acid or Lactic Acid to pH 6-7 (measured in 10% aq. solution).

Process Workflow Diagram



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Figure 2: Step-by-step operational workflow for the ethoxylation process.

Process Control & Characterization

To ensure the resin meets the specific solubility requirements (HLB), samples should be drawn during the digestion phase if the reactor allows, or the EO mass balance must be precise.

Parameter	Method	Target Specification	Causality/Significance
Hydroxyl Value (OHv)	ASTM D4274	Varies (e.g., 80-120 mg KOH/g)	Determines the average molecular weight and chain length. As EO adds, OHv decreases.
Cloud Point	ASTM D2024	40°C - 80°C (in BDG or water)	Direct proxy for HLB. Higher EO content = Higher Cloud Point.
Water Content	Karl Fischer	< 0.1%	High water content indicates failure in dehydration, leading to PEG formation (sludge).
Viscosity	Brookfield	Varies	Resin ethoxylates are viscous. A sudden drop may indicate polymer degradation.

Calculation of EO Charge

To achieve a target Ethylene Oxide content ():

Example: To make a 40% ethoxylated resin starting with 1000g of Novolac:

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
High PEG Content (Product is hazy or separates)	Incomplete dehydration before EO addition.	Ensure vacuum stripping at 120°C removes all visible moisture. Check reactor seals.
Slow Reaction Rate	Catalyst poisoning or low temperature.	Verify KOH purity. Ensure Temp > 140°C. Check stirring speed (mass transfer limitation).
Dark Color	Oxidation or excessive temperature.	Ensure strict inertization (ppm). Keep Temp < 160°C. Use reducing agents (borohydride) if critical.
Pressure Buildup	EO accumulation (Reaction stalled).	DANGER. Stop feed immediately. Cool reactor. Do not vent EO directly. Check catalyst.

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